The BTZ Black Hole: A Theoretical Playground for Quantum Gravity

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The Bañados-Teitelboim-Zanelli (**BTZ**) black hole, discovered in 1992, is a solution to Einstein's field equations in (2+1)-dimensional spacetime with a negative cosmological constant.[1][2] While existing in a lower-dimensional universe, the **BTZ** black hole has proven to be a remarkably significant theoretical laboratory for exploring the profound connections between gravity, thermodynamics, and quantum field theory.[1][2] Its relative simplicity, compared to its (3+1)-dimensional counterparts like the Schwarzschild and Kerr black holes, allows for exact calculations that provide deep insights into the nature of quantum gravity, particularly through the lens of the anti-de Sitter/Conformal Field Theory (AdS/CFT) correspondence.[3][4][5]

Core Properties of the **BTZ** Black Hole

Despite its lower dimensionality, the **BTZ** black hole shares many fundamental properties with the black holes observed in our universe.[1] It possesses an event horizon, a boundary beyond which not even light can escape, and for rotating solutions, an inner horizon and an ergosphere.[1][6] A key feature of the **BTZ** black hole is that it is asymptotically anti-de Sitter (AdS), meaning its spacetime geometry approaches that of AdS space at large distances.[2] This property is crucial for its role in the AdS/CFT correspondence.

The **BTZ** black hole is characterized by a "no-hair theorem," meaning it is fully described by a small number of conserved quantities: its mass (M), angular momentum (J), and in the case of a charged black hole, its electric charge (Q).[1]

The Metric of a Rotating **BTZ** Black Hole

The geometry of a rotating **BTZ** black hole is described by the following metric in Boyer-Lindquist-like coordinates:

where:

- $N^{\perp} = (-M + r^2/l^2 + J^2/4r^2)^{(1/2)}$

- $N^r = (-M + r^2/l^2 + J^2/4r^2)^{(1/2)}$

- $N^{\varphi} = -J/2r^2$

- l is the AdS radius, related to the negative cosmological constant Λ by $\Lambda = -1/l^2$.

The event horizons (outer and inner) are located at the radii $r\pm$ where $(N^{\perp})^2 = 0$.

Thermodynamic Properties

A striking feature of the **BTZ** black hole is that it behaves as a thermodynamic object, possessing temperature and entropy.[1] This analogy to the laws of thermodynamics provides a deep connection between classical gravity and quantum mechanics.

Thermodynamic Quantity	Formula	Description
Hawking Temperature (T_H)	$T\_H = (r\_+^2 - r\_-^2) / (2\pi l^2 r\_+)$	The thermal radiation temperature predicted to be emitted by the black hole due to quantum effects near the event horizon.
Bekenstein-Hawking Entropy (S_BH)	$S\_BH = 2\pi r\_+ / 4G_3$	The entropy of the black hole, which is proportional to the "area" (in this case, the circumference) of its event horizon.[1] G_3 is the three-dimensional Newton's constant.
Mass (M)	$M = (r\_+^2 + r\_-^2) / l^2$	The total energy of the black hole.
Angular Momentum (J)	$J = 2r\_+r\_- / l$	The rotational energy of the black hole.

Significance in the AdS/CFT Correspondence

The most profound significance of the **BTZ** black hole lies in its role as a concrete example of the AdS/CFT correspondence. This duality posits that a theory of quantum gravity in a (d+1)-dimensional anti-de Sitter spacetime is equivalent to a conformal field theory (CFT) living on its d-dimensional boundary.

In the case of the **BTZ** black hole, the correspondence is between (2+1)-dimensional gravity in an asymptotically AdS_3 spacetime and a (1+1)-dimensional (or 2D) CFT on the boundary.[3][5] This duality allows for a microscopic understanding of the black hole's thermodynamic properties.

Entropy Calculation and the Cardy Formula

A major triumph of this correspondence is the microscopic derivation of the **BTZ** black hole's entropy. The Bekenstein-Hawking entropy, a macroscopic quantity derived from the geometry

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of the black hole, can be precisely reproduced by counting the microstates of the dual 2D CFT using the Cardy formula.[7]

The Cardy formula for the asymptotic density of states in a 2D CFT is given by:

$$S = (\pi^2/3) * c * L_0$$

where c is the central charge of the CFT and L_0 is the energy of the state. For the **BTZ** black hole, the central charge is $c = 3l / 2G_3$, and the energy can be related to the black hole's mass. This calculation provides a statistical mechanics foundation for black hole thermodynamics.[8]

Methodologies and Theoretical Protocols

The study of the **BTZ** black hole is primarily theoretical, relying on mathematical calculations within the framework of general relativity and quantum field theory.
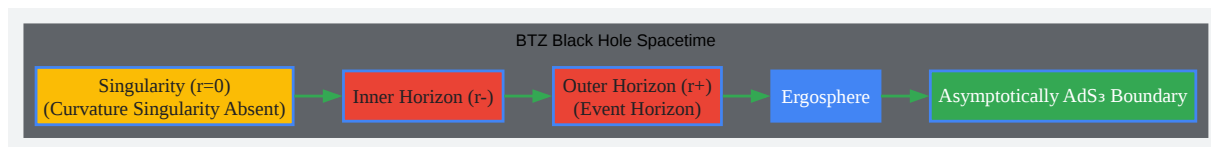
Calculating Black Hole Entropy via AdS/CFT

The theoretical protocol for calculating the **BTZ** black hole entropy from the dual CFT involves the following steps:

- Identify the Dual CFT: For a **BTZ** black hole in AdS_3, the dual theory is a 2D CFT.

- Determine the Central Charge: The central charge c of the CFT is related to the AdS radius l and the 3D Newton's constant G_3 by the formula $c = 3l / 2G_3$.

- Relate Black Hole Parameters to CFT Quantities: The mass (M) and angular momentum (J) of the **BTZ** black hole are related to the energy and spin of the corresponding state in the CFT.

- Apply the Cardy Formula: The Cardy formula is used to calculate the entropy of the CFT state, which then precisely matches the Bekenstein-Hawking entropy of the **BTZ** black hole.
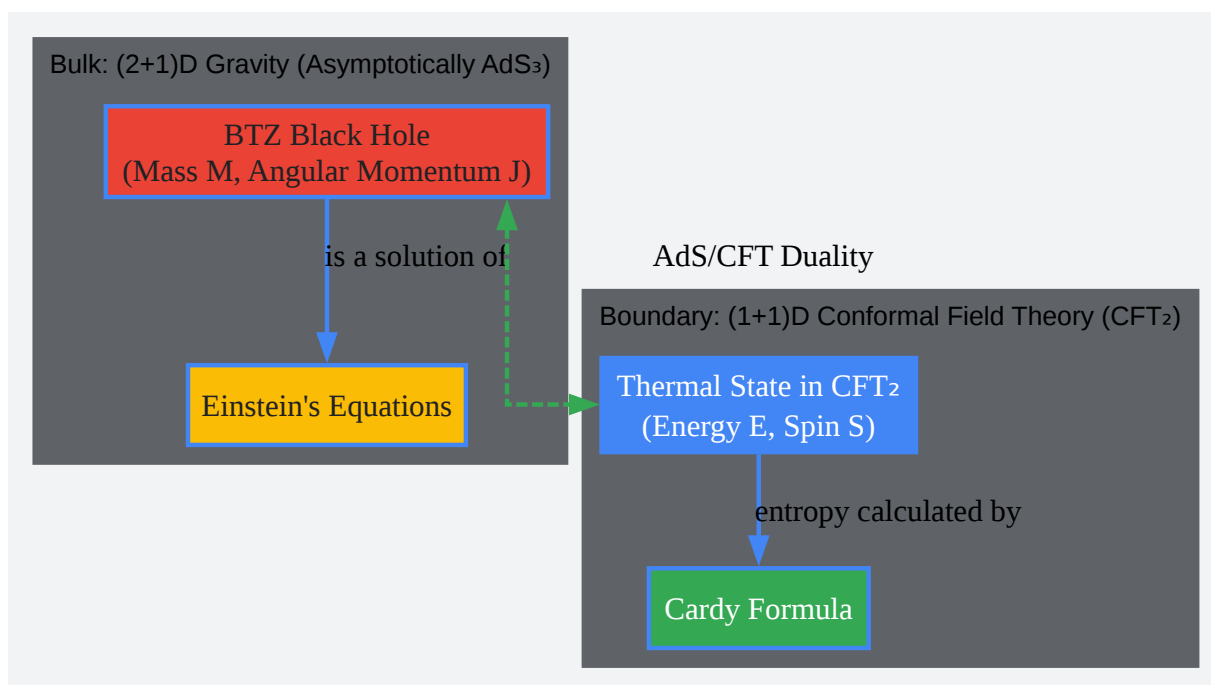
Visualizing the Concepts

The following diagrams illustrate the key concepts related to the **BTZ** black hole and its significance.

Caption: Structure of a rotating **BTZ** black hole spacetime.

Caption: The AdS/CFT correspondence for the **BTZ** black hole.

In conclusion, the **BTZ** black hole, despite its lower-dimensional nature, serves as an invaluable tool for theoretical physicists. It provides a simplified yet rich context to explore the thermodynamics of black holes and offers a concrete realization of the holographic principle

through the AdS/CFT correspondence, thereby paving the way for a deeper understanding of quantum gravity.

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